

physical properties of cyclohexane-based amino ethers

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Compound of Interest

Compound Name: 2-[(4-ethylcyclohexyl)oxy]ethan-1-amine

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An In-Depth Technical Guide to the Physical Properties of Cyclohexane-Based Amino Ethers

Introduction: A Structural and Functional Overview

Cyclohexane-based amino ethers represent a significant class of organic compounds, distinguished by the amalgamation of a non-polar, conformationally dynamic cyclohexane ring with a polar amino ether functional group. This unique structural combination imparts a balance of lipophilicity and hydrophilicity, rendering these molecules valuable in diverse scientific fields, particularly in drug development and materials science. The cyclohexane moiety provides a rigid, three-dimensional scaffold, while the amino ether group offers a site for hydrogen bonding, protonation, and coordination, critically influencing the molecule's interactions with biological targets and other chemical species.

This guide serves as a technical resource for researchers and scientists, offering a detailed exploration of the core physical properties of these compounds. We will delve into the theoretical underpinnings and practical experimental methodologies for determining key parameters such as melting and boiling points, solubility, and basicity (pKa). Furthermore, we

will outline the characteristic spectroscopic signatures that are essential for the structural elucidation and quality control of these molecules.

Thermophysical Properties: Melting and Boiling Points

The melting and boiling points of a compound are fundamental physical constants that provide insights into its purity and the strength of its intermolecular forces.^[1] For cyclohexane-based amino ethers, these properties are governed by a combination of forces: the weak van der Waals interactions from the bulky cyclohexane ring and the stronger dipole-dipole interactions and potential hydrogen bonding from the amino ether group.

Causality and Influencing Factors

- **Molecular Weight:** As the molecular weight increases, van der Waals forces become stronger, generally leading to higher melting and boiling points.
- **Molecular Symmetry:** Highly symmetrical molecules tend to pack more efficiently into a crystal lattice, resulting in a higher melting point.^[2]
- **Hydrogen Bonding:** The presence of a primary ($R-NH_2$) or secondary (R_2NH) amine allows for hydrogen bonding, which significantly increases the boiling point compared to a tertiary amine (R_3N) or a simple ether of similar molecular weight.
- **Purity:** Impurities disrupt the crystal lattice of a solid, typically causing a depression in the melting point and a broadening of the melting range (e.g., from a sharp 0.5-1.0°C range to a wider 3-5°C range).^{[1][2][3]}

Experimental Protocol: Melting Point Determination

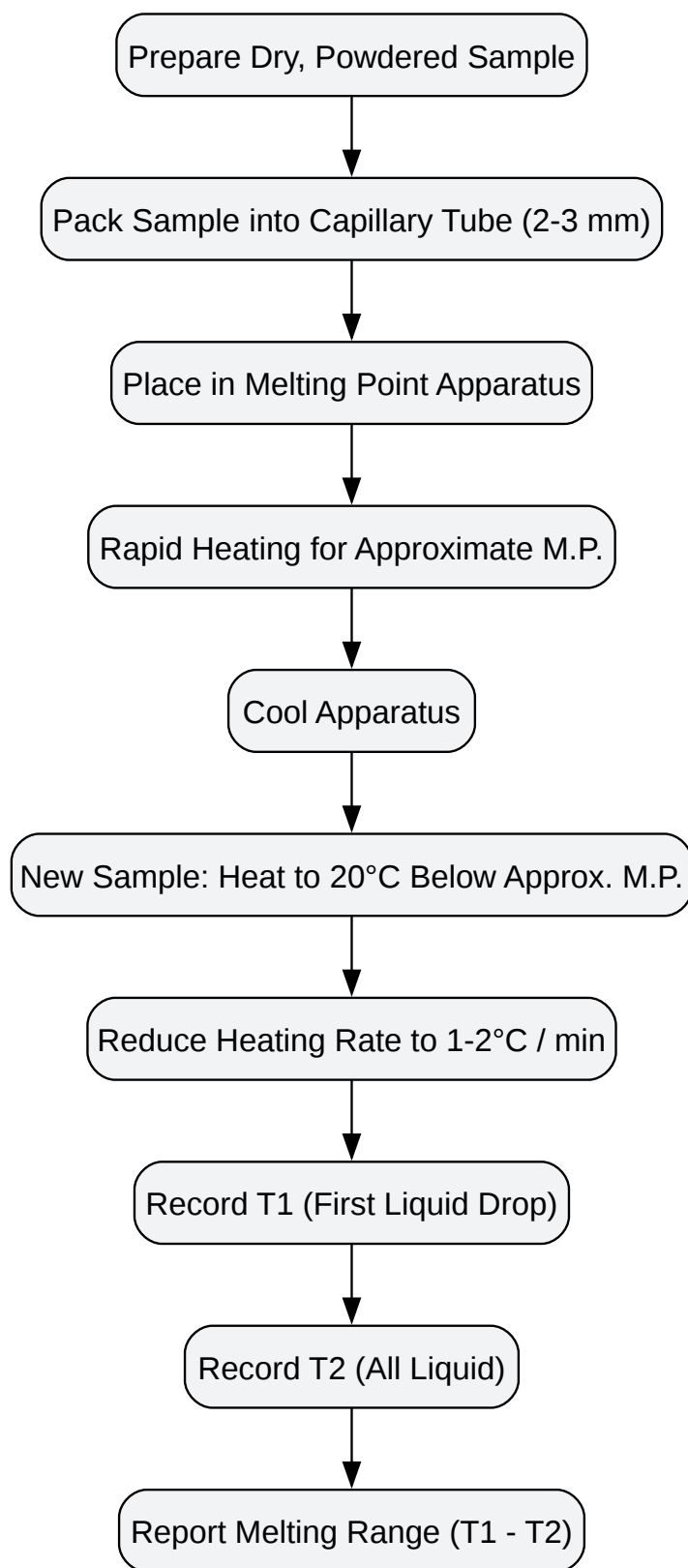
The capillary method is the standard technique for determining the melting point of a solid organic compound.^[4]

Methodology:

- **Sample Preparation:** Ensure the sample is completely dry and finely powdered. A small amount is packed into a capillary tube to a height of 2-3 mm.^{[2][4]}

- Apparatus Setup: Place the capillary tube into a melting point apparatus, such as a Mel-Temp or Thiele tube.^[2]
- Approximate Determination: Heat the sample rapidly to get a rough estimate of the melting point.^[3] Allow the apparatus to cool.
- Accurate Determination: Prepare a new sample and heat it quickly to about 15-20°C below the approximate melting point.
- Slow Heating: Decrease the heating rate to 1-2°C per minute.^[2]
- Record the Range: Observe the sample closely. Record the temperature at which the first drop of liquid appears (the start of melting) and the temperature at which the entire sample becomes a clear liquid (the end of melting). This is the melting point range.^[2]
- Repeat: For accuracy, perform at least two careful determinations. Consistent values should be obtained.

Visualization: Melting Point Determination Workflow



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Caption: Workflow for accurate melting point determination.

Data Presentation: Thermophysical Properties

Compound	Molecular Formula	Boiling Point (°C)	Melting Point (°C)
Cyclohexylamine	C ₆ H ₁₃ N	134	-17.7
Dicyclohexyl ether	C ₁₂ H ₂₂ O	242.5[5]	-36[5]
Cyclohexyl methyl ether	C ₇ H ₁₄ O	134-136	-74[6]
2-(Cyclohexylamino)ethanesulfonic acid (CHES)	C ₈ H ₁₇ NO ₃ S	N/A	>300[7]

Note: Data for simple, related structures are provided to illustrate trends. Specific data for complex cyclohexane-based amino ethers will vary based on exact structure.

Solution Properties: Solubility and pKa

The behavior of a compound in solution is critical for applications ranging from reaction chemistry to pharmacology. Solubility dictates the choice of solvents for reactions and formulations, while pKa is the primary measure of a molecule's basicity.

Solubility

The principle of "like dissolves like" is the cornerstone for predicting solubility.[8] Cyclohexane-based amino ethers possess both a nonpolar hydrocarbon scaffold (cyclohexane) and a polar functional group (amino ether).

- In Nonpolar Solvents (e.g., Hexane, Toluene): The large, nonpolar cyclohexane ring dominates, leading to good solubility through van der Waals interactions.[8][9]
- In Polar Protic Solvents (e.g., Water, Ethanol): Solubility is moderate and highly dependent on the structure. The amino and ether groups can act as hydrogen bond acceptors, and primary/secondary amines can also be hydrogen bond donors. However, the large lipophilic cyclohexane ring can significantly limit aqueous solubility.[10][11]

- In Polar Aprotic Solvents (e.g., DMSO, Acetone): These compounds often exhibit good solubility in aprotic polar solvents.[8]

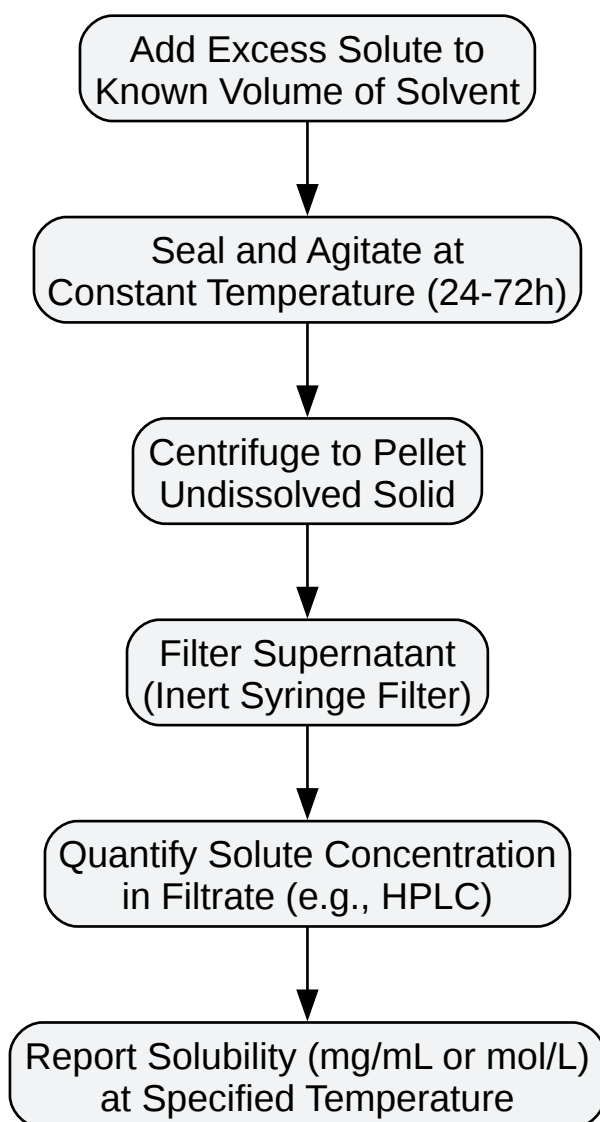
Experimental Protocol: Solubility Determination (Shake-Flask Method)

The shake-flask method is a widely accepted technique for determining the equilibrium solubility of a compound.[8]

Methodology:

- Preparation: Add an excess amount of the solid compound to a known volume of the chosen solvent in a sealed vial.
- Equilibration: Agitate the vial at a constant temperature for an extended period (24-72 hours) to ensure equilibrium is reached between the dissolved and undissolved solute.[8]
- Phase Separation: Separate the undissolved solid from the solution. This is best achieved by centrifugation followed by filtration through a chemically inert syringe filter (e.g., PTFE).[8]
- Quantification: Determine the concentration of the solute in the clear filtrate using a suitable analytical method, such as High-Performance Liquid Chromatography (HPLC) or UV-Vis spectroscopy, against a calibration curve of known standards.[8]
- Reporting: Report the solubility in units such as mg/mL or mol/L at the specified temperature.

Visualization: Shake-Flask Solubility Workflow



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Caption: The shake-flask method for equilibrium solubility.

Acidity and Basicity (pKa)

For an amine, basicity is quantified by the pKa of its conjugate acid (often abbreviated as pKaH). The reaction is: $R_3N + H_2O \rightleftharpoons R_3NH^+ + OH^-$. The pKaH refers to the dissociation of the ammonium ion: $R_3NH^+ \rightleftharpoons R_3N + H^+$. A higher pKaH value indicates that the conjugate acid is weaker, and therefore, the parent amine is a stronger base.

The basicity of the nitrogen in a cyclohexane-based amino ether is influenced by:

- **Electronic Effects:** Electron-donating groups increase basicity, while electron-withdrawing groups decrease it.
- **Steric Hindrance:** Bulky groups around the nitrogen can hinder its ability to accept a proton, thereby reducing basicity.
- **Solvation:** The ability of the solvent to stabilize the protonated form of the amine affects the equilibrium.

Experimental Protocol: pKa Determination (Potentiometric Titration)

Potentiometric titration is a common and accurate method for determining the pKa of amines.

[\[12\]](#)[\[13\]](#)

Methodology:

- **Solution Preparation:** Prepare a solution of the amino ether of known concentration in a suitable solvent (often water or a water-alcohol mixture).
- **Titration Setup:** Place the solution in a beaker with a magnetic stirrer and immerse a calibrated pH electrode.
- **Titration:** Slowly add a standardized solution of a strong acid (e.g., HCl) from a burette in small, known increments.
- **Data Collection:** Record the pH of the solution after each addition of titrant.
- **Data Analysis:** Plot the pH (y-axis) versus the volume of titrant added (x-axis). The pKa is the pH at the half-equivalence point (the point where half of the amine has been protonated). This corresponds to the midpoint of the steepest part of the titration curve.

Data Presentation: pKa Values

Compound	pKa of Conjugate Acid (pKaH)	Comments
Cyclohexylamine	10.6	A typical value for a primary aliphatic amine.
2-(N-Cyclohexylamino)ethanesulfonic acid (CHES)	9.3 - 9.7[14]	The sulfonic acid group is deprotonated, but the amine remains basic.[15]
Triethylamine	10.8	For comparison, a common tertiary amine base.

Spectroscopic Characterization

Spectroscopic techniques are indispensable for confirming the structure and identity of cyclohexane-based amino ethers.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule.

- N-H Stretch: Primary amines (RNH_2) show two medium bands around $3400\text{--}3300\text{ cm}^{-1}$. [16] Secondary amines (R_2NH) show one weaker band in this region. [16][17] Tertiary amines lack an N-H bond and will not show a signal here. [16]
- C-H Stretch: The cyclohexane ring will exhibit strong C-H stretching absorptions just below 3000 cm^{-1} .
- C-O Stretch (Ether): A strong, characteristic C-O stretching band appears in the $1250\text{--}1050\text{ cm}^{-1}$ region. [18][19]
- C-N Stretch: Aliphatic amines show a C-N stretch between $1250\text{--}1020\text{ cm}^{-1}$. [16]

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR provides detailed information about the carbon-hydrogen framework.

- ^1H NMR:

- Cyclohexane Protons: The protons on the cyclohexane ring typically appear as a complex multiplet in the upfield region (approx. 1.0-2.0 ppm). Axial and equatorial protons can have slightly different chemical shifts.[\[20\]](#)[\[21\]](#)
 - Protons Alpha to Oxygen/Nitrogen: Protons on carbons directly attached to the ether oxygen (-CH-O-) or the amine nitrogen (-CH-N-) are deshielded and shifted downfield, typically appearing in the 2.5-4.5 ppm range.[\[18\]](#)
 - N-H Protons: If present, the N-H proton signal is often broad and can appear over a wide range of chemical shifts.
- ¹³C NMR:
 - Cyclohexane Carbons: Carbons of the cyclohexane ring typically resonate in the 20-45 ppm range.[\[20\]](#)
 - Carbons Alpha to Oxygen/Nitrogen: Carbons bonded to the electronegative oxygen or nitrogen atoms are shifted significantly downfield, appearing in the 50-80 ppm range.

Mass Spectrometry (MS)

MS provides the molecular weight and information about the molecule's fragmentation pattern.

- Molecular Ion (M⁺): The molecular ion peak will correspond to the molecular weight of the compound.
- Alpha-Cleavage: A common and characteristic fragmentation pathway for both ethers and amines is alpha-cleavage, where the bond between the carbon alpha to the heteroatom and an adjacent carbon is broken. This results in a stable, resonance-stabilized cation.

Data Presentation: Spectroscopic Signatures

Spectroscopy	Functional Group/Moiety	Expected Absorption / Chemical Shift
IR	N-H (1° Amine)	Two bands, 3400-3300 cm ⁻¹ [16]
N-H (2° Amine)	One band, 3350-3310 cm ⁻¹ [16]	
C-H (sp ³)	2960-2850 cm ⁻¹	
C-O (Ether)	1250-1050 cm ⁻¹ [18] [19]	
C-N (Amine)	1250-1020 cm ⁻¹ [16]	
¹ H NMR	Cyclohexane (CH, CH ₂)	1.0 - 2.0 ppm (complex multiplet) [20] [21]
-CH-O- / -CH-N-	2.5 - 4.5 ppm [18]	
¹³ C NMR	Cyclohexane (CH ₂)	20 - 45 ppm [20]
C-O / C-N	50 - 80 ppm	

References

- EXPERIMENT 1 DETERMINATION OF SOLUBILITY CLASS. Source: vertexaisearch.cloud.google.com.
- 2-(Cyclohexylamino)ethanesulfonic acid - CymitQuimica. Source: CymitQuimica.
- Melting point determin
- Determination of the Dissociation Constants (pKa) of Eight Amines of Importance in Carbon Capture. Source: MDPI.
- Melting Point Determination of Organic Compounds: Chemistry Guide. Source: Vedantu.
- Melting Point Determin
- IR: amines. Source: University of Calgary.
- 12.2: Spectroscopic Properties of Cyclohexanes. Source: Chemistry LibreTexts.
- Simple Method for the Estimation of pKa of Amines. Source: Unknown Source.
- SPECTROPHOTOMETRIC DETERMINATION OF THE PKA'S OF SOME AROM
- CHES (2-(Cyclohexylamino)ethanesulfonic acid) (90005074 | 103-47-9).
- The ¹H NMR Spectroscopic Effect of Steric Compression Is Found in [3.3.1]Oxa- and Azabicycles and Their Analogues. Source: PMC.
- (PDF) Study of thermodynamic and NMR properties of some cyclohexane derivatives.

- CAS 103-47-9 Ches - Alfa Chemistry. Source: Alfa Chemistry.
- NUCLEAR MAGNETIC RESONANCE SPECTRA OF SOME DERIVATIVES OF THE STEREOISOMERIC 3-AMINO-1,2-CYCLOHEXANED. Source: Canadian Science Publishing.
- Melting point determin
- Development of Methods for the Determin
- General Experimental Protocol for Determining Solubility. Source: Benchchem.
- Cyclohexane - GeeksforGeeks. Source: GeeksforGeeks.
- Infrared Spectroscopy Alcohols, Ethers, Amines Overview. Source: YouTube.
- Amine Basicity Is Measured By The pKa Of Its Conjugate Acid (pKaH). Source: Master Organic Chemistry.
- UV-VIS detection of amino acids in liquid chromatography: online post-column solid-state derivatiz
- The Study of UV and VIS Absorption Spectra of the Complexes of Amino Acids with Ninhydrin. Source: Taylor & Francis.
- Density, boiling point, and use of cyclohexylamine. Source: Shenyang East Chemical Science-Tech Co., Ltd.
- Experiment 1: Melting-point Determinations. Source: Thompson Rivers University.
- 18.8 Spectroscopy of Ethers. Source: OpenStax.
- 18.8: Spectroscopy of Ethers. Source: Chemistry LibreTexts.
- IUPAC-NIST Solubility Data Series. 86.
- IUPAC-NIST Solubility Data Series. 86.
- Dicyclohexyl ether. Source: LookChem.
- 2-(Cyclohexylamino)ethanesulfonic acid | C₈H₁₇NO₃S | CID 66898. Source: PubChem.
- Cyclohexyl methyl ether | CAS#:931-56-6. Source: Chemsr.

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Sources

- 1. athabascau.ca [athabascau.ca]
- 2. Melting Point Determination of Organic Compounds: Chemistry Guide [vedantu.com]
- 3. SSERC | Melting point determination [sserc.org.uk]

- [4. lambdaphoto.co.uk](http://4.lambdaphoto.co.uk) [lambdaphoto.co.uk]
- [5. lookchem.com](http://5.lookchem.com) [lookchem.com]
- [6. Cyclohexyl methyl ether | CAS#:931-56-6 | Chemsrcc](#) [chemsrc.com]
- [7. alfa-chemistry.com](http://7.alfa-chemistry.com) [alfa-chemistry.com]
- [8. pdf.benchchem.com](http://8.pdf.benchchem.com) [pdf.benchchem.com]
- [9. Cyclohexane - GeeksforGeeks](http://9.Cyclohexane - GeeksforGeeks) [geeksforgeeks.org]
- [10. uomustansiriyah.edu.iq](http://10.uomustansiriyah.edu.iq) [uomustansiriyah.edu.iq]
- [11. Density, boiling point, and use of cyclohexylamine - Shenyang East Chemical Science-Tech Co., Ltd. \(ES CHEM Co.,Ltd\)](#) [eschemy.com]
- [12. mdpi.com](http://12.mdpi.com) [mdpi.com]
- [13. apps.dtic.mil](http://13.apps.dtic.mil) [apps.dtic.mil]
- [14. molekula.com](http://14.molekula.com) [molekula.com]
- [15. CAS 103-47-9: 2-\(Cyclohexylamino\)ethanesulfonic acid](#) [cymitquimica.com]
- [16. orgchemboulder.com](http://16.orgchemboulder.com) [orgchemboulder.com]
- [17. youtube.com](http://17.youtube.com) [youtube.com]
- [18. 18.8 Spectroscopy of Ethers – Organic Chemistry: A Tenth Edition – OpenStax adaptation 1](#) [ncstate.pressbooks.pub]
- [19. chem.libretexts.org](http://19.chem.libretexts.org) [chem.libretexts.org]
- [20. chem.libretexts.org](http://20.chem.libretexts.org) [chem.libretexts.org]
- [21. The ¹H NMR Spectroscopic Effect of Steric Compression Is Found in \[3.3.1\]Oxa- and Azabicycles and Their Analogues - PMC](#) [pmc.ncbi.nlm.nih.gov]
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